

Personal Protective Equipment & Handling Guide: 5-(Fluoromethyl)-2-furaldehyde

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Compound of Interest

Compound Name: 5-(Fluoromethyl)-2-furaldehyde

CAS No.: 94043-06-8

Cat. No.: B12895952

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CAS: 94043-06-8 | Formula: $C_6H_5FO_2$ | MW: 128.10 g/mol [\[1\]](#)[\[2\]](#)

Part 1: Executive Safety Summary

Treat as: High Hazard / Potential Alkylating Agent

While specific toxicological data for **5-(Fluoromethyl)-2-furaldehyde** is limited compared to its analogs, structural analysis dictates a conservative safety approach.[\[1\]](#) The presence of the fluoromethyl group on the furan ring creates a chemical profile similar to 5-(Chloromethyl)furfural (CMF), a known corrosive and suspected carcinogen.[\[1\]](#)

Immediate Hazards:

- Corrosivity: High potential for severe skin burns and eye damage due to the reactive methylene-fluoride moiety.[\[1\]](#)
- Inhalation Toxicity: Aldehyde vapor combined with organofluorine reactivity poses a significant respiratory threat.[\[1\]](#)

- Sensitization: Furan derivatives are frequent skin and respiratory sensitizers.[\[1\]](#)

Part 2: Risk Assessment & Hazard Identification

This compound must be handled assuming the hazards of its most toxic structural analogs.[\[1\]](#)

Hazard Class	GHS Classification (Extrapolated)	Operational Implication
Skin Corrosion/Irritation	Category 1B (Corrosive)	Direct contact may cause irreversible damage. [1]
Eye Damage	Category 1 (Irreversible)	Splash protection is non-negotiable.
Carcinogenicity	Category 2 (Suspected)	Handle in a closed system; avoid all dust/aerosol generation. [1]
Flammability	Combustible Liquid	Flash point likely ~65–80°C (based on analogs). Keep away from heat sources.

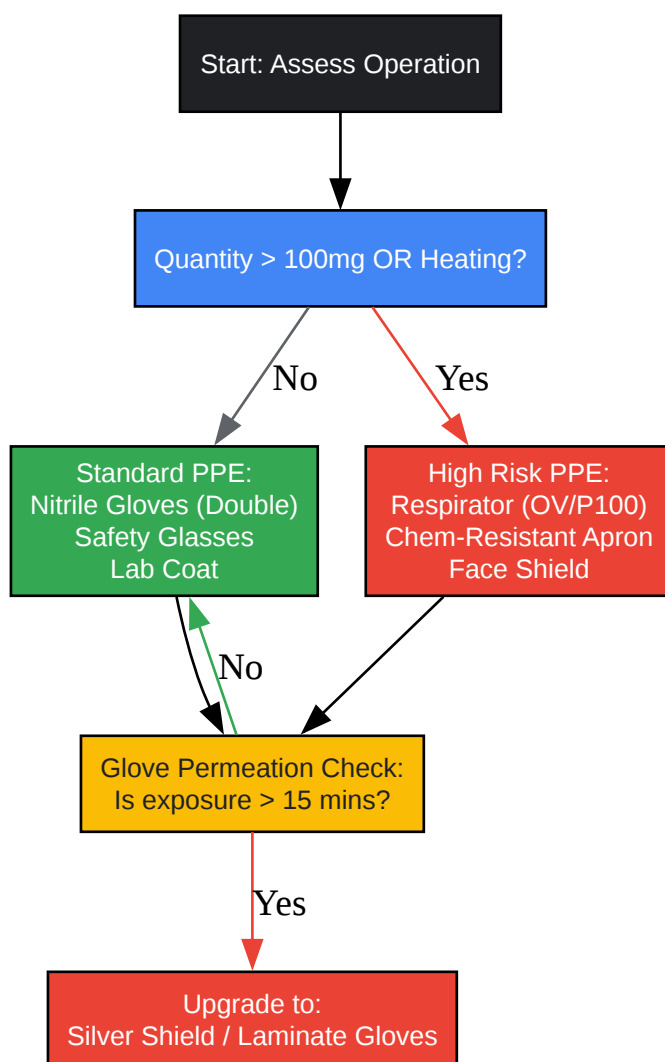
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Scientific Rationale: The electron-withdrawing nature of the fluorine atom activates the methylene group, potentially making this compound an alkylating agent.[\[1\]](#) Alkylating agents can bind to DNA/proteins, necessitating barrier protection equivalent to cytotoxic handling protocols.[\[1\]](#)

Part 3: Personal Protective Equipment (PPE) Matrix

Do not rely on standard "lab coat and glasses."[\[1\]](#) This matrix provides the required barrier integrity for handling >100 mg quantities.[\[1\]](#)

PPE Selection Decision Tree



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Figure 1: Decision logic for selecting PPE based on operational risk and exposure time.

Detailed PPE Specifications

Component	Specification	Scientific Justification
Hand Protection	Primary: Nitrile (min 5 mil).[1] Secondary (Over): Nitrile (min 5 mil).[1] High Exposure: Silver Shield® (Laminate) under Nitrile.[1]	Aldehydes can permeate thin nitrile.[1] Double gloving provides a "breakthrough indicator" layer and facilitates safe removal of contaminated outer layers.[1]
Eye Protection	Chemical Splash Goggles (ANSI Z87.1+). Face shield required for volumes >10 mL. [1]	Standard safety glasses allow vapor entry from the sides.[1] Goggles provide a gas-tight seal against irritating aldehyde fumes.[1]
Respiratory	Fume Hood (Face Velocity > 100 fpm). Backup: Half-mask with Organic Vapor/Acid Gas (OV/AG) cartridges.[1]	The furaldehyde moiety is a potent respiratory irritant; fluorinated byproducts may form if decomposed.[1]
Body Defense	Tyvek® Lab Coat or Chemical Resistant Apron.	Cotton lab coats absorb liquids, keeping the corrosive agent against the skin.[1] Non-woven synthetics shed splashes.[1]

Part 4: Operational Handling Protocols

1. Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen).[1]
- Incompatibility: Highly reactive with Strong Oxidizing Agents (e.g., permanganates) and Strong Bases (can induce polymerization or decomposition of the fluoromethyl group).[1]
- Light Sensitivity: Store in amber glass; furaldehydes degrade/darken upon UV exposure.[1]

2. Experimental Setup (Synthesis/Usage)

- Glassware: Oven-dried glassware is recommended.[1] Moisture can hydrolyze the fluoromethyl group, releasing HF (trace amounts) and altering stoichiometry.[1]
- Weighing:
 - Tare the receiving flask inside the fume hood.[1]
 - Transfer liquid via glass syringe or positive-displacement pipette.[1]
 - Do not pour freely from the stock bottle to avoid thread contamination.

3. Emergency Response: Spills & Exposure

Spill Cleanup Workflow:



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Figure 2: Step-by-step spill response emphasizing moisture avoidance.

- Skin Contact: Immediate flush with water for 15 minutes.[1] Do not use organic solvents (ethanol/DMSO) as they increase skin permeability.[1]
- Eye Contact: Flush for 15 minutes, lifting eyelids.[1][3] Seek emergency ophthalmological care immediately.

Part 5: Disposal & Deactivation

Waste Stream Classification:

- Primary Stream: Halogenated Organic Solvents.[1]
- Labeling: Must be clearly labeled "Fluorinated Aldehyde - Potential Corrosive."[1]

Deactivation Protocol (Small Scale < 5mL):

- Dilute waste in a combustible solvent (e.g., acetone).[1]
- If quenching a reaction mixture, use a mild reducing agent (e.g., aqueous Sodium Bisulfite) to neutralize the aldehyde functionality before disposal, provided no other incompatibilities exist.[1]
- Note: Do not mix with strong acids; this may liberate HF from the fluoromethyl group.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11971254, **5-(Fluoromethyl)-2-furaldehyde**. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). PubChem Laboratory Chemical Safety Summary (LCSS): 5-Chloromethylfurfural (Analogous Hazard Data). Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Aldehydes and Sensitizers. Retrieved from [\[Link\]](#)[1]

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